

Personal protective equipment for handling Dimethyl trans-1,2-cyclopropanedicarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Dimethyl trans-1,2-cyclopropanedicarboxylate
Cat. No.:	B1352631

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Essential Safety and Handling Guide for Dimethyl trans-1,2-cyclopropanedicarboxylate

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **Dimethyl trans-1,2-cyclopropanedicarboxylate**.

This guide provides critical safety and logistical information for the proper management of **Dimethyl trans-1,2-cyclopropanedicarboxylate** in a laboratory setting. Adherence to these procedures is paramount for ensuring personnel safety and regulatory compliance.

Key Safety and Physical Properties

A summary of the essential safety information and physical properties of **Dimethyl trans-1,2-cyclopropanedicarboxylate** is provided below.

Property	Value
CAS Number	826-35-7
Molecular Formula	C ₇ H ₁₀ O ₄
Molecular Weight	158.15 g/mol
Appearance	Colorless liquid
Boiling Point	101 °C @ 18 mmHg
GHS Hazard Class	Acute Toxicity, Oral (Category 4)
Hazard Statement	H302: Harmful if swallowed

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Dimethyl trans-1,2-cyclopropanedicarboxylate** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber recommended).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for large quantities or in case of spills.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Dimethyl trans-1,2-cyclopropanedicarboxylate** is crucial for maintaining a safe laboratory environment.

- Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that an emergency eyewash station and safety shower are accessible.
- Assemble all necessary PPE and handling equipment.
- Prepare a designated and clearly labeled waste container for chemical and contaminated materials.

- Handling:

- Conduct all handling of **Dimethyl trans-1,2-cyclopropanedicarboxylate** inside a certified chemical fume hood.
- Wear all required PPE, including chemical-resistant gloves, a lab coat, and eye protection.
- Avoid direct contact with the skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Use compatible dispensing equipment (e.g., glass or polyethylene).

- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
- The storage area should be clearly marked with the appropriate hazard warnings.

- Spill Response:

- In case of a small spill, absorb the chemical with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a designated hazardous waste container.

- Clean the spill area with a suitable solvent, followed by soap and water.
- For large spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.

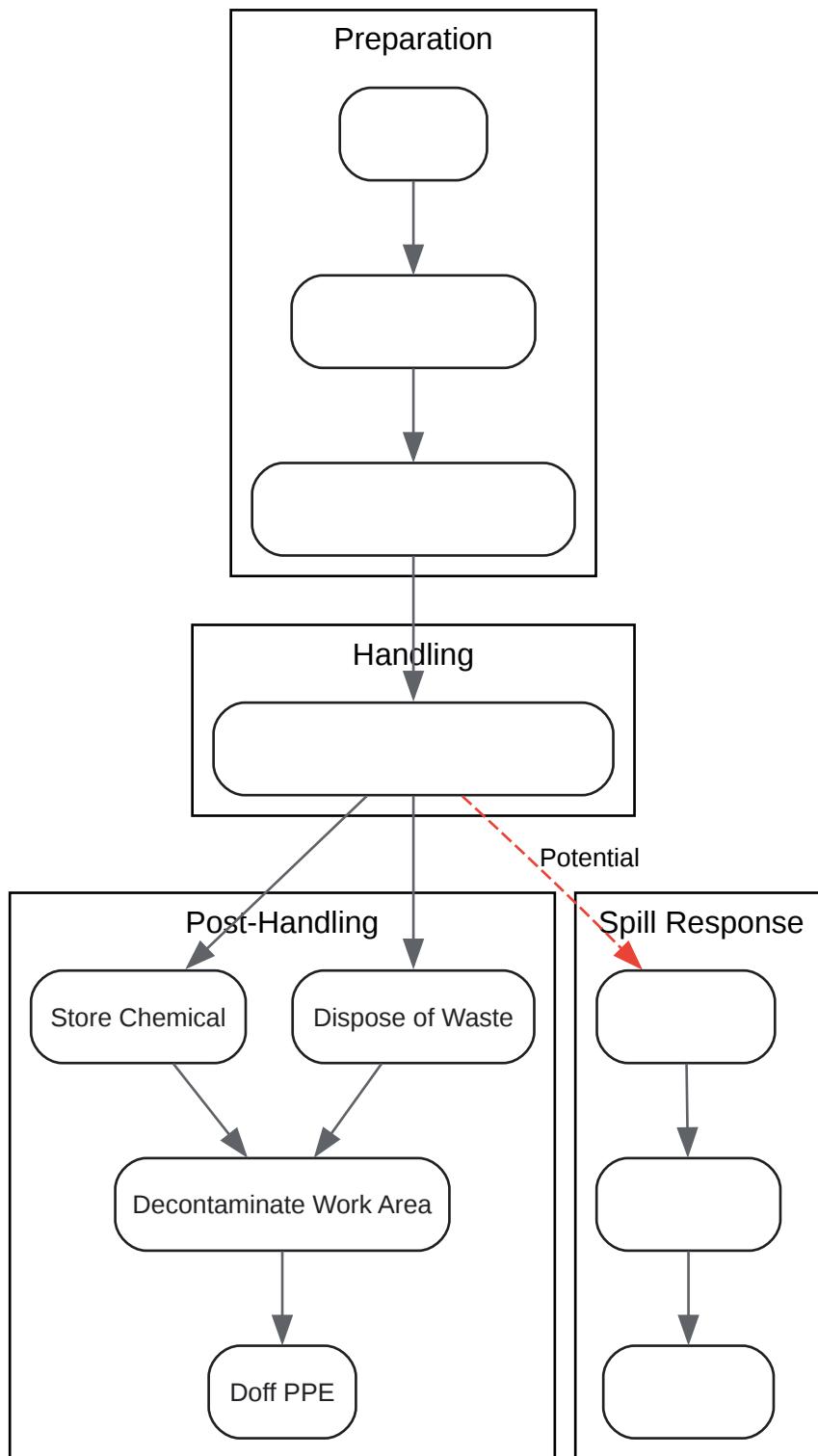
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Dimethyl trans-1,2-cyclopropanedicarboxylate** and associated waste is critical to prevent environmental contamination and comply with regulations.

- Waste Segregation:
 - Collect all waste containing **Dimethyl trans-1,2-cyclopropanedicarboxylate** in a dedicated, properly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Container Management:
 - Use a chemically compatible and leak-proof container for waste collection.
 - Keep the waste container securely closed when not in use.
 - Label the container with "Hazardous Waste" and the full chemical name: "**Dimethyl trans-1,2-cyclopropanedicarboxylate**".
- Disposal Procedure:
 - Dispose of the chemical waste through your institution's EHS department or a licensed professional waste disposal service.[\[1\]](#)
 - Do not dispose of **Dimethyl trans-1,2-cyclopropanedicarboxylate** down the drain.
 - Contaminated materials such as gloves, absorbent pads, and empty containers should also be disposed of as hazardous waste.

Workflow for Handling Dimethyl *trans*-1,2-cyclopropanedicarboxylate

Workflow for Handling Dimethyl trans-1,2-cyclopropanedicarboxylate



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Caption: Workflow for the safe handling of **Dimethyl trans-1,2-cyclopropanedicarboxylate**.

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References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dimethyl trans-1,2-cyclopropanedicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352631#personal-protective-equipment-for-handling-dimethyl-trans-1-2-cyclopropanedicarboxylate>]

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